

A Comprehensive Technical Guide to 4-Bromo-2-chlorophenol- $^{13}\text{C}_6$

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Bromo-2-chlorophenol- $^{13}\text{C}_6$

Cat. No.: B15557072

[Get Quote](#)

This technical guide provides a detailed overview of the chemical and physical properties, safety information, and experimental protocols related to 4-Bromo-2-chlorophenol- $^{13}\text{C}_6$. This isotopically labeled compound is primarily utilized as an internal standard in analytical methodologies, particularly for the quantification of its unlabeled analogue, 4-bromo-2-chlorophenol, which is a known metabolite of the organophosphorus pesticide profenofos.[1] Given the limited availability of specific data for the $^{13}\text{C}_6$ -labeled variant, this guide presents the well-documented properties of the unlabeled 4-bromo-2-chlorophenol as a close and reliable surrogate.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of 4-bromo-2-chlorophenol are summarized below. The primary distinction for the $^{13}\text{C}_6$ isotopologue is its higher molecular weight due to the incorporation of six carbon-13 atoms.

Table 1: General Chemical Properties

Property	Value
IUPAC Name	4-bromo-2-chlorophenol
Synonyms	2-Chloro-4-bromophenol, Phenol, 4-bromo-2-chloro-
CAS Number	3964-56-5
Molecular Formula	C ₆ H ₄ BrClO (Unlabeled)
¹³ C ₆ Molecular Formula	¹³ C ₆ H ₄ BrClO
Molecular Weight	207.45 g/mol (Unlabeled) [2] [3] [4]
¹³ C ₆ Molecular Weight	Approx. 213.45 g/mol
Appearance	White to off-white solid, often in crystalline or fibrous form. [5]

Table 2: Physical Data

Property	Value
Melting Point	47-49 °C [3] [5]
Boiling Point	232-235 °C [3] [5]
Density	1.617 g/cm ³ [3]
Flash Point	>110 °C (>230 °F) [3]
Vapor Pressure	0.037 mmHg at 25°C [3]
Solubility	Practically insoluble in water. [3] [6] Soluble in organic solvents such as benzene, toluene, chlorobenzene, diethoxymethane, alcohol, and acetic acid. [3] [7]
LogP (Octanol/Water Partition Coefficient)	2.808 [4]

Safety and Handling

4-Bromo-2-chlorophenol is considered a hazardous substance.[8] Standard laboratory safety protocols should be strictly followed when handling this compound and its isotopically labeled form.

Table 3: Hazard Information

Hazard Statement	Description
H302	Harmful if swallowed.[6]
H315	Causes skin irritation.[2][6]
H319	Causes serious eye irritation.[2][6]
H335	May cause respiratory irritation.[2]

Handling and Storage Recommendations:

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection.[6][9]
- Ventilation: Use only in a well-ventilated area.[10]
- Handling: Avoid contact with skin and eyes.[3] Do not breathe dust.[9] Wash hands thoroughly after handling.[10]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[10]

Experimental Protocols

The following sections detail methodologies for the synthesis and analysis of 4-bromo-2-chlorophenol. These protocols are directly applicable for the synthesis and analysis of its $^{13}\text{C}_6$ -labeled counterpart, with adjustments for the starting materials.

Synthesis of High-Purity 4-Bromo-2-chlorophenol

A common method for the preparation of high-purity 4-bromo-2-chlorophenol involves the bromination of o-chlorophenol.[7]

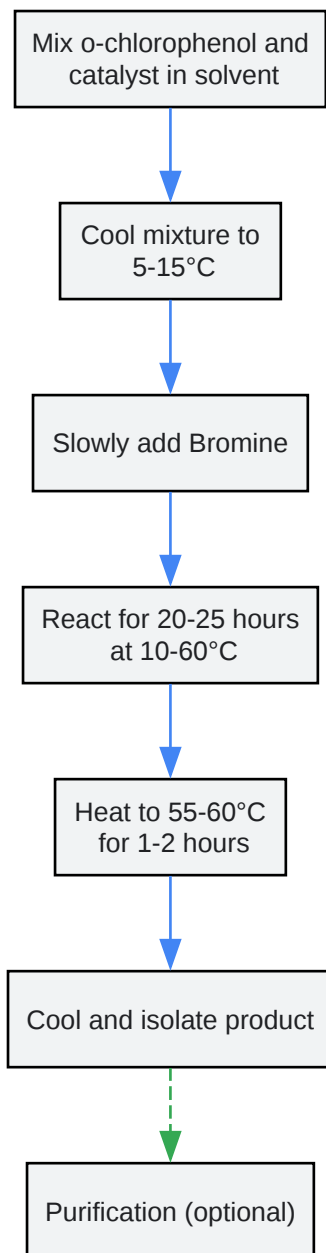
Materials:

- o-Chlorophenol
- Bromine (Br_2)
- Nano-positioning catalyst (e.g., a mixture of copper chloride, zinc chloride, and silver chloride)[7][11]
- Inert solvent (e.g., chlorobenzene)[12]

Procedure:

- Dissolve o-chlorophenol in an inert solvent like chlorobenzene.
- Add the nano-positioning catalyst to the mixture and stir to ensure homogeneity.[7]
- Cool the reaction mixture to a temperature between 5°C and 15°C . [7][12]
- Slowly add bromine to the cooled mixture over several hours while maintaining the temperature.[12]
- After the addition of bromine is complete, allow the reaction to proceed for 20-25 hours at a temperature range of 10 - 60°C . [7]
- The temperature is then raised to 55 - 60°C for an additional 1-2 hours to ensure the reaction goes to completion.[7]
- After cooling, the product can be isolated. Further purification can be achieved through recrystallization or chromatography.[7]

Synthesis Workflow for 4-Bromo-2-chlorophenol



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 4-bromo-2-chlorophenol.

Analytical Detection Methods

4-Bromo-2-chlorophenol is commonly analyzed using chromatographic techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).^[7]

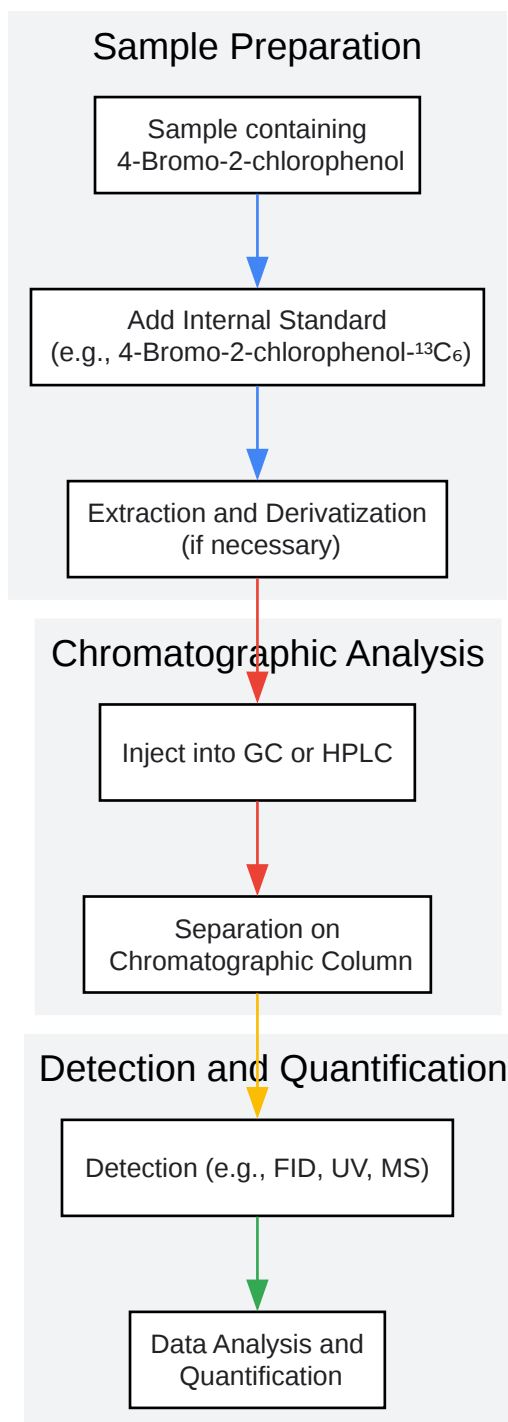
1. Gas Chromatography (GC) with Flame Ionization Detection (FID)

- Principle: This method separates compounds based on their volatility and interaction with a stationary phase. The FID provides sensitive detection of organic compounds.
- Typical Application: Quantitative analysis of 4-bromo-2-chlorophenol, often using an internal standard method for improved accuracy.[\[7\]](#)

2. High-Performance Liquid Chromatography (HPLC)

- Principle: HPLC separates compounds based on their partitioning between a mobile phase and a stationary phase. A UV detector is commonly used for detection.[\[7\]](#)
- Column: A reverse-phase column, such as an ODS (octadecylsilyl) or Newcrom R1, is typically employed.[\[7\]](#)[\[13\]](#)
- Mobile Phase: A mixture of acetonitrile and water, often with an acid modifier like phosphoric acid or formic acid for mass spectrometry compatibility.[\[13\]](#)

Analytical Workflow for 4-Bromo-2-chlorophenol

[Click to download full resolution via product page](#)

Caption: A typical analytical workflow for the detection of 4-bromo-2-chlorophenol.

Applications in Research and Development

The primary application of 4-Bromo-2-chlorophenol- $^{13}\text{C}_6$ is as an internal standard for the accurate quantification of 4-bromo-2-chlorophenol in various matrices. This is particularly relevant in:

- Environmental Monitoring: Detecting and quantifying pesticide residues in soil and water samples.
- Toxicology and Metabolism Studies: Investigating the metabolic fate of the pesticide profenofos, for which 4-bromo-2-chlorophenol is a specific biomarker of exposure.[1]
- Pharmaceutical and Chemical Synthesis: As an intermediate in the synthesis of other organic compounds, including pesticides like profenofos.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Metabolism of profenofos to 4-bromo-2-chlorophenol, a specific and sensitive exposure biomarker - PMC [pmc.ncbi.nlm.nih.gov]
2. 4-Bromo-2-chlorophenol | $\text{C}_6\text{H}_4\text{BrClO}$ | CID 19859 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 4-Bromo-2-chlorophenol [chembk.com]
4. cheméo.com [cheméo.com]
5. 4-Bromo-2-chlorophenol | 3964-56-5 [chemicalbook.com]
6. cpachem.com [cpachem.com]
7. Page loading... [guidechem.com]
8. datasheets.scbt.com [datasheets.scbt.com]
9. echemi.com [echemi.com]
10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- [11. CN103387484B - Preparation method of 2-chloro-4-bromophenol with high purity - Google Patents \[patents.google.com\]](#)
- [12. US4223166A - Process for producing 4-bromo-2-chlorophenols - Google Patents \[patents.google.com\]](#)
- [13. Separation of 4-Bromo-2-chlorophenol on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Bromo-2-chlorophenol-¹³C₆]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557072/docs#a-comprehensive-technical-guide-to-4-bromo-2-chlorophenol-c\]](https://www.benchchem.com/product/b15557072/docs#a-comprehensive-technical-guide-to-4-bromo-2-chlorophenol-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check